

Application Notes and Protocols: (R)-JNJ-31020028 for In Vitro Experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-JNJ-31020028

Cat. No.: B3081049

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

(R)-JNJ-31020028 is a potent, selective, and brain-penetrant antagonist of the neuropeptide Y (NPY) Y2 receptor.^{[1][2][3][4]} It demonstrates high affinity for human, rat, and mouse Y2 receptors, with over 100-fold selectivity against other NPY receptor subtypes (Y1, Y4, and Y5).^[1] These characteristics make it a valuable tool for investigating the physiological and pathological roles of the NPY Y2 receptor in vitro. This document provides detailed protocols for the proper dissolution and handling of **(R)-JNJ-31020028** for use in various in vitro experimental settings.

Compound Information

Parameter	Value	Reference
Full Name	N-(4-{4-[2-(diethylamino)-2-oxo-1-phenylethyl]piperazin-1-yl}-3-fluorophenyl)-2-pyridin-3-ylbenzamide	
CAS Number	1094873-17-2 (for (R)-isomer)	
Molecular Formula	C ₃₄ H ₃₆ FN ₅ O ₂	
Molecular Weight	565.68 g/mol	

Solubility Data

(R)-JNJ-31020028 exhibits poor solubility in aqueous solutions and ethanol. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions for in vitro applications.

Solvent	Solubility	Notes
DMSO	≥10 mg/mL	Some suppliers report higher solubility, such as 21.5 mg/mL (with ultrasonic warming) or 100 mg/mL. Use fresh, high-quality DMSO to avoid moisture absorption, which can reduce solubility.
Water	Insoluble	
Ethanol	Insoluble	

Experimental Protocols

Preparation of (R)-JNJ-31020028 Stock Solution (10 mM in DMSO)

Materials:

- **(R)-JNJ-31020028** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- **Equilibrate:** Allow the vial of **(R)-JNJ-31020028** powder to reach room temperature before opening to prevent condensation of moisture.
- **Weigh:** Accurately weigh the desired amount of **(R)-JNJ-31020028** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.66 mg of the compound.
- **Dissolve:** Add the appropriate volume of sterile DMSO to the powder. To continue the example, add 1 mL of DMSO to the 5.66 mg of powder.
- **Mix:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or brief sonication can aid in dissolution if necessary.
- **Store:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the stock solution at -20°C or -80°C for long-term storage. Stored properly, the stock solution in DMSO is stable for at least one month at -20°C and one year at -80°C.

Preparation of Working Solutions for Cell-Based Assays

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept to a minimum (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Prepare fresh working solutions from the frozen stock solution for each experiment.
- The final working concentration of **(R)-JNJ-31020028** will depend on the specific assay and cell type. The compound has been shown to be effective in the nanomolar to low micromolar range. For instance, it inhibits PYY-induced calcium response with a pKB value of 8.04.

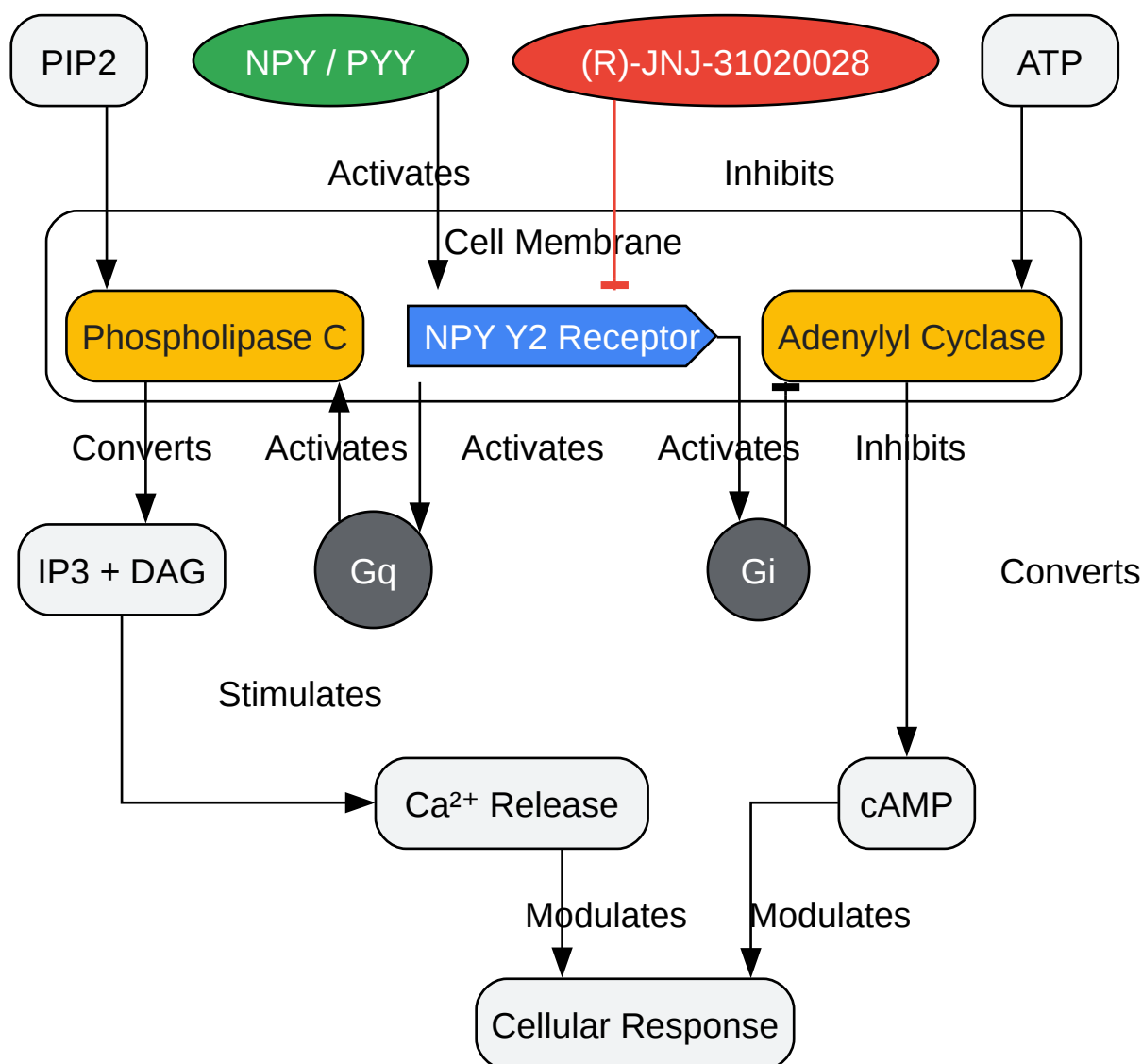
Procedure:

- **Thaw:** Thaw a single aliquot of the 10 mM stock solution at room temperature.
- **Intermediate Dilution (Optional but Recommended):** Prepare an intermediate dilution of the stock solution in sterile cell culture medium or an appropriate buffer (e.g., PBS or HBSS). For example, to prepare a 100 μ M intermediate solution, dilute the 10 mM stock solution 1:100.

- **Final Dilution:** Add the required volume of the intermediate or stock solution to the final volume of cell culture medium to achieve the desired working concentration. For example, to prepare a final concentration of 1 μM in 1 mL of medium, add 10 μL of the 100 μM intermediate solution.
- **Mix and Apply:** Gently mix the final working solution and immediately apply it to the cells.
- **Vehicle Control:** It is crucial to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the experimental conditions.

Signaling Pathway

(R)-JNJ-31020028 acts as a competitive antagonist at the Neuropeptide Y Y2 receptor, a G protein-coupled receptor (GPCR). In its native state, the Y2 receptor is activated by endogenous ligands such as Neuropeptide Y (NPY) and Peptide YY (PYY). This activation typically leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels, and modulation of calcium channels. By blocking the binding of these agonists, **(R)-JNJ-31020028** prevents these downstream signaling events.



[Click to download full resolution via product page](#)

Caption: NPY Y2 Receptor Signaling Pathway and Point of Inhibition by **(R)-JNJ-31020028**.

Experimental Workflow

The following diagram illustrates the general workflow for preparing **(R)-JNJ-31020028** solutions for in vitro experiments.

Caption: Workflow for Preparation of **(R)-JNJ-31020028** Solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. glpbio.com [glpbio.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols: (R)-JNJ-31020028 for In Vitro Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3081049#how-to-dissolve-r-jnj-31020028-for-in-vitro-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com